

Spectroscopic Characterization of 5-(1-Bromovinyl)-2-methylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 5-(1-Bromovinyl)-2-methylpyridine

Cat. No.: B13682809

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This in-depth technical guide provides a comprehensive overview of the spectroscopic characterization of the novel compound **5-(1-Bromovinyl)-2-methylpyridine**. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science who are engaged in the synthesis and analysis of new chemical entities. The guide will delve into the theoretical and practical aspects of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) as they apply to the structural elucidation of this specific pyridine derivative.

While direct experimental spectra for **5-(1-Bromovinyl)-2-methylpyridine** are not widely available in public databases, this guide will provide a robust, predictive analysis based on the well-established principles of spectroscopy and data from analogous structures. This approach is designed to empower researchers to anticipate, interpret, and validate their own experimental findings.

Molecular Structure and Spectroscopic Overview

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data. The following diagram illustrates the structure of **5-(1-Bromovinyl)-2-methylpyridine**

and the numbering convention used throughout this guide.

Caption: Molecular structure of **5-(1-Bromovinyl)-2-methylpyridine**.

This structure, featuring a substituted pyridine ring and a brominated vinyl group, gives rise to a unique spectroscopic fingerprint that can be deciphered using a combination of analytical techniques.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

¹H NMR Spectroscopy

The proton NMR spectrum of **5-(1-Bromovinyl)-2-methylpyridine** is expected to show distinct signals for each of the non-equivalent protons in the molecule. The chemical shifts are influenced by the electronic environment of the protons, with electron-withdrawing groups generally causing a downfield shift.

Predicted ¹H NMR Data:

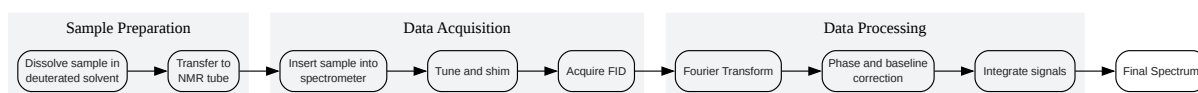
Proton	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H6	8.3 - 8.5	d	~2.0
H4	7.5 - 7.7	dd	~8.0, 2.0
H3	7.1 - 7.3	d	~8.0
Hβ (geminal to Br)	6.0 - 6.2	d	~2.0
Hβ' (geminal to Br)	5.7 - 5.9	d	~2.0
CH ₃	2.4 - 2.6	s	-

Interpretation and Rationale:

- Aromatic Protons (H3, H4, H6): The protons on the pyridine ring will appear in the aromatic region (7.0-8.5 ppm). H6 is expected to be the most downfield due to its proximity to the electronegative nitrogen atom. The coupling pattern (meta-coupling between H6 and H4, and ortho-coupling between H4 and H3) will be key to assigning these signals.
- Vinyl Protons (H β , H β'): The two geminal protons on the vinyl group are diastereotopic and are expected to have slightly different chemical shifts, appearing as two distinct doublets.^[1]^[2]^[3] The small geminal coupling constant ($^2J_{HH}$) is characteristic of terminal vinyl groups.
- Methyl Protons (CH₃): The methyl group protons will appear as a singlet in the upfield region, as there are no adjacent protons to couple with.

Experimental Protocol for ¹H NMR:

- Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube. The choice of solvent is critical and should be one that dissolves the compound well and does not have signals that overlap with the analyte signals.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- Data Acquisition: Acquire the spectrum using a standard pulse sequence. A spectral width of 0-10 ppm is typically sufficient for ¹H NMR. The number of scans can be adjusted to achieve an adequate signal-to-noise ratio.
- Data Processing: Apply a Fourier transform to the free induction decay (FID) to obtain the spectrum. Phase and baseline correct the spectrum. Integrate the signals to determine the relative number of protons.



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Caption: Workflow for acquiring a ^1H NMR spectrum.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Predicted ^{13}C NMR Data:

Carbon	Predicted Chemical Shift (δ , ppm)
C2	155 - 158
C6	148 - 151
C4	135 - 138
C5	130 - 133
C α (vinyl)	125 - 128
C β (vinyl)	120 - 123
C3	122 - 125
CH ₃	23 - 26

Interpretation and Rationale:

- **Pyridine Ring Carbons:** The chemical shifts of the pyridine ring carbons are influenced by the nitrogen atom and the substituents. Carbons adjacent to the nitrogen (C2 and C6) are typically the most downfield.
- **Vinyl Carbons:** The sp^2 hybridized carbons of the vinyl group will appear in the region of 120-130 ppm.^{[4][5][6]} The carbon bearing the bromine (C α) will be influenced by the heavy atom effect.
- **Methyl Carbon:** The methyl carbon will be the most upfield signal in the spectrum.

Experimental Protocol for ^{13}C NMR:

The protocol is similar to that for ^1H NMR, but with a few key differences:

- **Pulse Program:** A proton-decoupled pulse sequence is typically used to simplify the spectrum to single lines for each carbon.
- **Spectral Width:** A larger spectral width (e.g., 0-200 ppm) is required.
- **Acquisition Time:** Longer acquisition times and more scans are generally needed due to the lower natural abundance of the ^{13}C isotope.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule.^[7]

Predicted IR Data:

Wavenumber (cm^{-1})	Vibration
3100 - 3000	C-H stretching (aromatic and vinyl)
2980 - 2850	C-H stretching (aliphatic - CH_3)
1640 - 1620	C=C stretching (vinyl)
1600 - 1450	C=C and C=N stretching (pyridine ring)
900 - 650	C-H out-of-plane bending (aromatic)
~890	=C-H out-of-plane bending (vinyl)
600 - 500	C-Br stretching

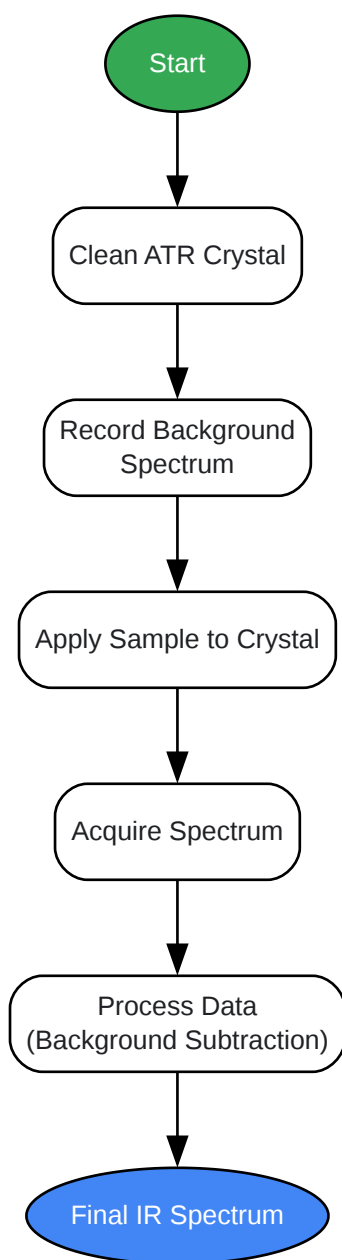
Interpretation and Rationale:

- **C-H Stretching:** The spectrum will show distinct C-H stretching vibrations for the aromatic, vinyl, and aliphatic protons.
- **C=C and C=N Stretching:** The double bond stretching region will contain absorptions for the vinyl C=C bond and the C=C and C=N bonds of the pyridine ring.^[8]

- C-H Bending: The out-of-plane C-H bending vibrations in the fingerprint region can be indicative of the substitution pattern on the pyridine ring.^[7]
- C-Br Stretching: The carbon-bromine stretch is expected to appear at a low wavenumber.

Experimental Protocol for FT-IR (ATR):

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal is clean. Record a background spectrum.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal.
- Data Acquisition: Apply pressure to ensure good contact between the sample and the crystal. Collect the spectrum.
- Data Processing: The software will automatically subtract the background spectrum.



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Caption: Workflow for FT-IR analysis using an ATR accessory.

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity.

Predicted MS Data (Electron Ionization):

m/z	Interpretation
197/199	Molecular ion peak $[M]^+$ • (due to ^{79}Br and ^{81}Br isotopes)
118	$[M - \text{Br}]^+$
91	$[M - \text{Br} - \text{HCN}]^+$

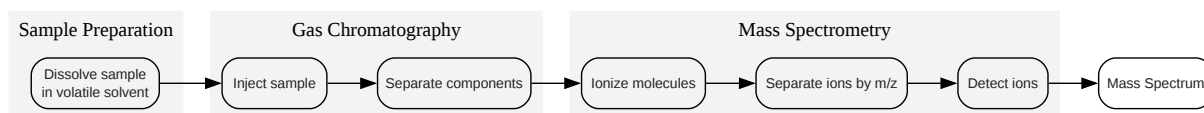
Interpretation and Rationale:

- **Molecular Ion Peak:** A key feature of the mass spectrum of a bromine-containing compound is the presence of two molecular ion peaks of nearly equal intensity, separated by 2 m/z units.^{[9][10]} This is due to the natural isotopic abundance of bromine (^{79}Br and ^{81}Br). For **5-(1-Bromovinyl)-2-methylpyridine** ($\text{C}_8\text{H}_8\text{BrN}$), the expected molecular weight is approximately 198.06 g/mol. Therefore, we expect to see peaks at m/z 197 and 199.
- **Fragmentation:** Under electron ionization (EI), the molecular ion can fragment. Common fragmentation pathways for this molecule would include the loss of a bromine radical to give a fragment at m/z 118.^{[9][11][12]} Further fragmentation of the pyridine ring, such as the loss of HCN, is also possible.

Experimental Protocol for GC-MS:

- **Sample Preparation:** Prepare a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane, ethyl acetate).
- **GC Separation:** Inject the sample into the gas chromatograph. The components of the sample are separated based on their boiling points and interactions with the GC column. A non-polar or medium-polarity capillary column is generally suitable for pyridine derivatives.
- **MS Analysis:** As the separated components elute from the GC column, they enter the mass spectrometer, where they are ionized (typically by electron impact), and the resulting ions are separated by their mass-to-charge ratio.
- **Data Analysis:** The resulting mass spectrum for the peak corresponding to **5-(1-Bromovinyl)-2-methylpyridine** is analyzed to determine the molecular weight and

fragmentation pattern.



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Caption: Workflow for GC-MS analysis.

Conclusion

The comprehensive spectroscopic analysis of **5-(1-Bromovinyl)-2-methylpyridine**, utilizing a combination of NMR, IR, and MS techniques, allows for its unambiguous structural elucidation. This guide provides a predictive framework for interpreting the expected spectroscopic data and outlines the standard experimental protocols for their acquisition. By understanding the principles behind these techniques and how they apply to the specific structural features of the target molecule, researchers can confidently characterize this and other novel chemical entities.

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